

3-Dehydroquinic acid structure and properties

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Compound Focus: 3-Dehydroquinic acid

CAS No.: 10534-44-8

Cat. No.: S602222

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Chemical and Structural Properties

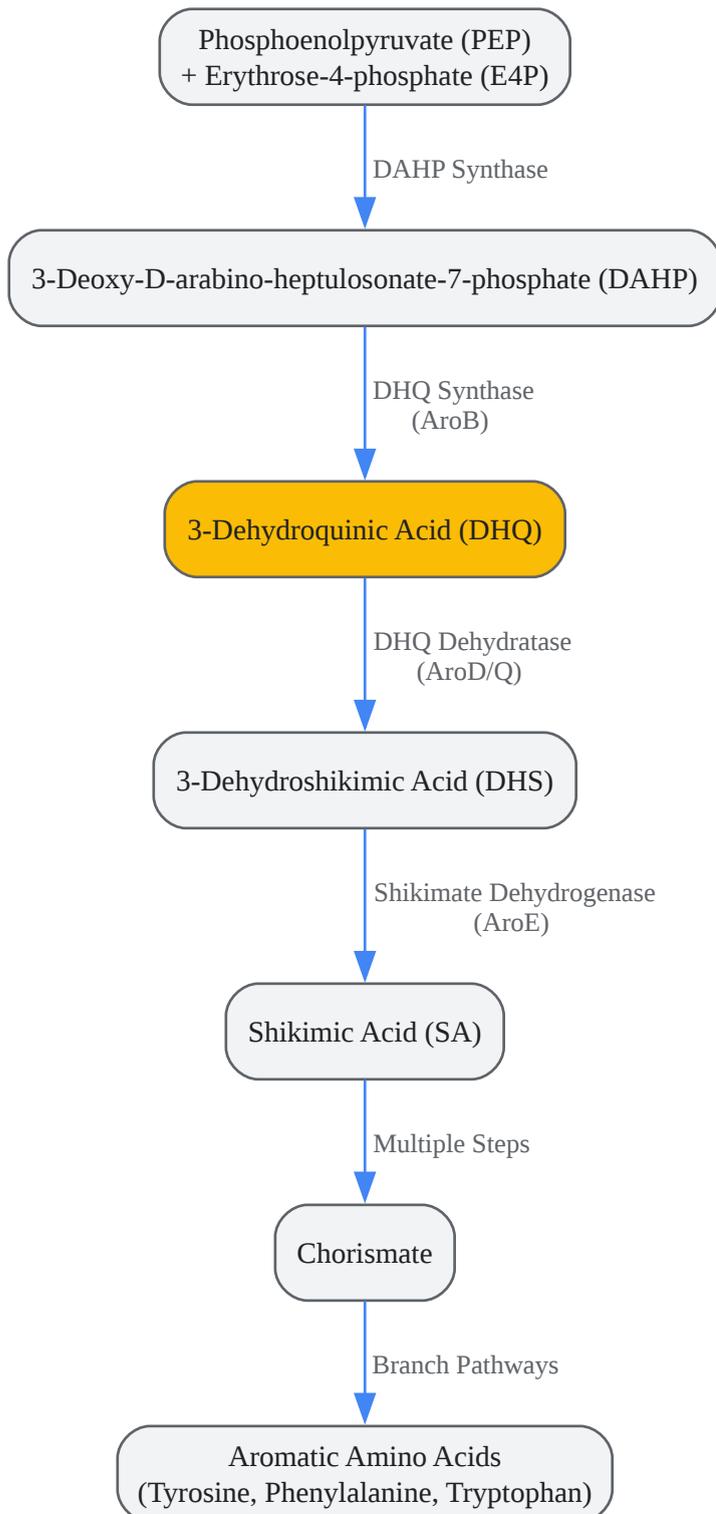
Property	Description
Preferred IUPAC Name	(1R,3R,4S)-1,3,4-Trihydroxy-5-oxocyclohexane-1-carboxylic acid [1]
CAS Registry Number	10534-44-8 [2]
Molecular Formula	C ₇ H ₁₀ O ₆ [1] [2]
Molar Mass	190.15 g/mol [1] [2]
Core Structure	A cyclohexane ring with three hydroxyl groups, one ketone group, and one carboxylic acid group [1].

Biological Role and Metabolic Pathway

DHQ is the first carbocyclic intermediate in the shikimate pathway, a metabolic route absent in humans, making it a target for antibiotic and herbicide development [1] [2]. This pathway converts primary

metabolites into chorismate, the precursor for the aromatic amino acids L-tyrosine, L-phenylalanine, and L-tryptophan [3] [4].

The diagram below illustrates the position of **3-Dehydroquinic acid** within the shikimate pathway.



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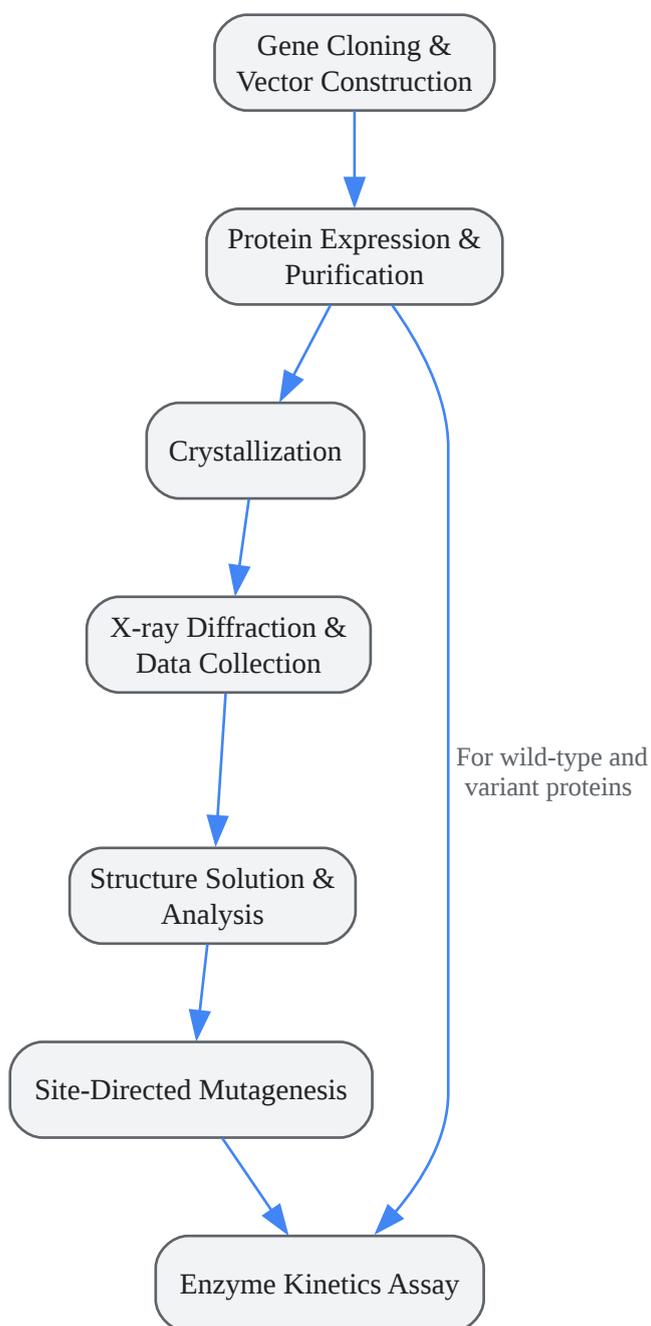
DHQ is the second intermediate in the shikimate pathway, positioned between DAHP and DHS [1] [4].

Key Enzymes and Experimental Analysis

Studying DHQ involves characterizing the enzymes that synthesize and metabolize it. Key enzymes include 3-dehydroquinate synthase (DHQS) and 3-dehydroquinate dehydratase (DHQD) [5] [2].

Experimental Workflow for DHQD Kinetics

The following diagram outlines a general experimental workflow for the biochemical and structural analysis of DHQD, based on a study of the enzyme from *Corynebacterium glutamicum* [5].



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A typical workflow for the structural and functional characterization of DHQD involves gene cloning, protein purification, crystallization, and kinetic assays [5].

Enzyme Kinetics and Key Parameters

The table below summarizes kinetic parameters for a key enzyme in DHQ metabolism, 3-dehydroquinase synthase (DHQS), which produces DHQ [2].

Enzyme	Parameter	Value	Units	Notes
3-Dehydroquinase Synthase (DHQS)	K_m (Substrate, DAHP)	21	μM	Michaelis constant for its primary substrate [2].
	K_m (NAD ⁺)	1.9	μM	High affinity for nicotinamide adenine dinucleotide cofactor [2].
	k_{cat}	6.8	s^{-1}	Turnover number [2].

Pharmaceutical Research and Inhibitor Design

The shikimate pathway is a validated target for antimicrobial agent development [6]. Research focuses on designing potent inhibitors of DHQS.

The search for sub-nanomolar inhibitors of DHQS is an active area of research. One study details an improved synthesis of a vinyl phosphonate inhibitor, achieving an overall yield of 52% over four steps. The key olefination step, however, remained a challenge with yields of 45-61% [6]. The ultimate goal of such research is often to create prodrugs by masking highly polar groups (phosphonic and carboxylic acids) to improve bacterial cell membrane penetration [6].

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